

# 1,1,3,3-Tetramethyldisiloxane CAS number 3277-26-7

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1,1,3,3-Tetramethyldisiloxane

Cat. No.: B107390

[Get Quote](#)

An In-depth Technical Guide to **1,1,3,3-Tetramethyldisiloxane** (CAS 3277-26-7)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**1,1,3,3-Tetramethyldisiloxane** (TMDS), identified by CAS number 3277-26-7, is the smallest commercially available hydrosiloxane derivative.<sup>[1]</sup> With the chemical formula  $C_4H_{14}OSi_2$  and a molecular weight of approximately 134.32 g/mol, this versatile organosilicon compound is a cornerstone in modern synthesis and material science.<sup>[2][3]</sup> It is a colorless, clear liquid recognized for its utility as a mild, inexpensive, and non-toxic reducing agent, a crucial intermediate for organopolysiloxanes, and a key reactant in hydrosilylation reactions.<sup>[1][4][5][6]</sup> Its unique reactivity, stemming from the two silicon-hydride (Si-H) bonds, makes it an attractive and safer alternative to other highly reactive reducing agents like lithium aluminum hydride.<sup>[7]</sup> <sup>[8][9]</sup> This guide provides a comprehensive overview of its properties, synthesis, applications, and safety protocols, tailored for professionals in research and development.

## Physical and Chemical Properties

**1,1,3,3-Tetramethyldisiloxane** is a highly flammable, volatile liquid that is soluble in many organic solvents but reacts with water.<sup>[10][11][12]</sup> Its key physical and chemical properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C <sub>4</sub> H <sub>14</sub> OSi <sub>2</sub>	[2][3][4]
Molecular Weight	134.32 g/mol	[2][5]
Appearance	Colorless, clear liquid	[4]
Density	0.757 - 0.76 g/mL at 25 °C	[5][11][13][14]
Boiling Point	70-71 °C	[4][5][11][13]
Melting Point	-78 °C	[4]
Refractive Index	1.3669 - 1.370 at 20 °C	[5][11][13]
Flash Point	-12 °C	[13]
Autoignition Temp.	208 °C	[13]
Viscosity	0.56 cSt at 25 °C	[13]
Enthalpy of Vaporization	7.25 kcal/mol	[13]

## Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of **1,1,3,3-Tetramethyldisiloxane**. The following table summarizes the available spectroscopic data.

Spectroscopic Technique	Availability / Key Features	Source(s)
<sup>1</sup> H NMR	Data available, shows characteristic Si-H proton signals.	[15]
<sup>13</sup> C NMR	Data available.	[16]
Mass Spectrometry	Data available.	[16][17]
IR Spectroscopy	Data available, confirms the presence of Si-O-Si functionality.	[16][18]
Raman Spectroscopy	Data available.	[16]

## Synthesis and Preparation

**1,1,3,3-Tetramethyldisiloxane** can be synthesized through several methods, with the reduction of its dichloro-analogue being a prominent and high-yield approach.[1][19]

### Experimental Protocol: Reduction of 1,1,3,3-Tetramethyl-1,3-dichloro-1,3-disiloxane

This process provides TMDS in high yield through the reduction of an inexpensive and readily available starting material.[19]

#### Materials:

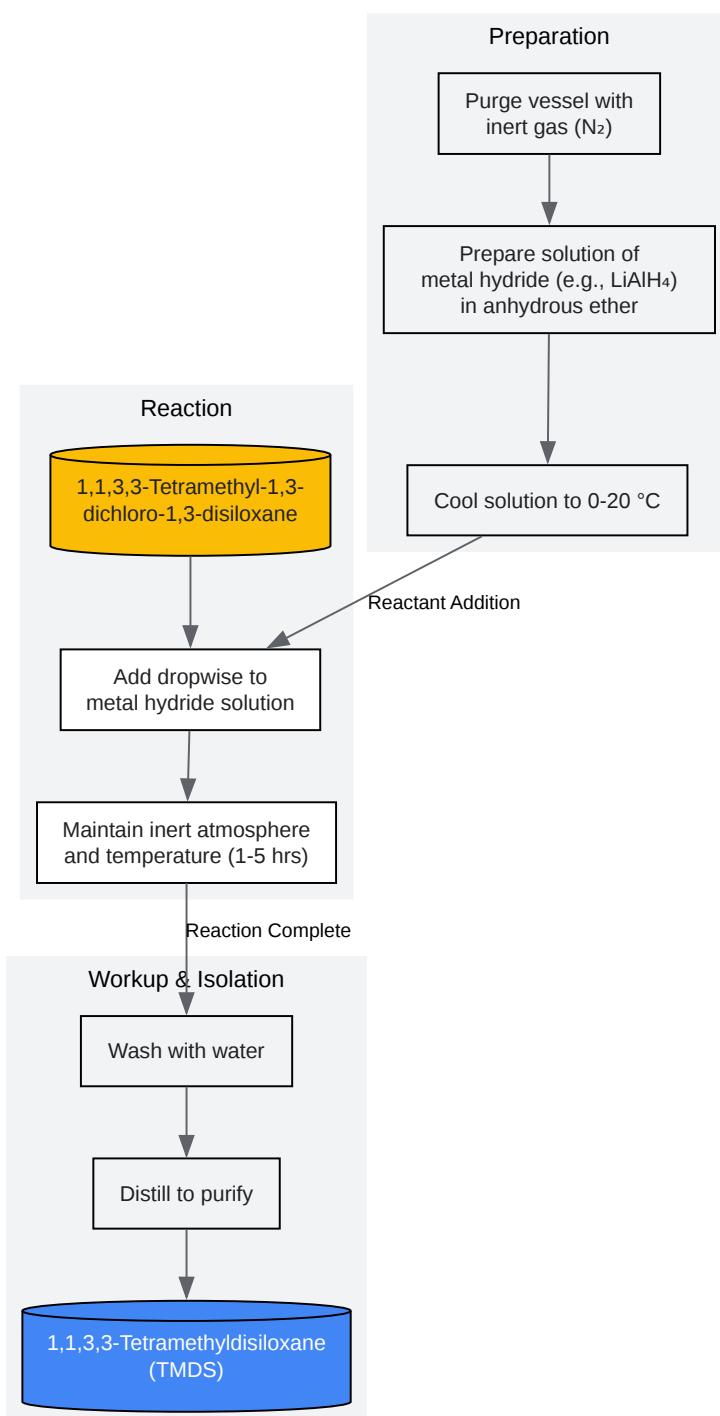
- 1,1,3,3-Tetramethyl-1,3-dichloro-1,3-disiloxane
- Metal hydride reducing agent (e.g., Lithium aluminum hydride ( $\text{LiAlH}_4$ ) or Sodium aluminum hydride ( $\text{NaAlH}_4$ ))[19]
- Anhydrous ether solvent (e.g., Diethyl ether or Tetrahydrofuran (THF))[19]
- Inert gas (e.g., Nitrogen)[19]

#### Procedure:

- In a reaction vessel purged with an inert gas, prepare a solution of the metal hydride (0.5 to 2 mole equivalents per mole of the dichlorodisiloxane) in the anhydrous ether solvent.[19]
- Cool the solution to a temperature between 0 °C and 20 °C.[19]
- Add the 1,1,3,3-tetramethyl-1,3-dichloro-1,3-disiloxane dropwise to the cooled metal hydride solution while maintaining the inert atmosphere and temperature.[19]
- Allow the reaction to proceed for 1 to 5 hours, depending on the specific reactants and temperature.[19]
- After the reaction is complete, the resulting mixture is carefully worked up, typically involving washing with water, followed by distillation to isolate the pure **1,1,3,3-tetramethyldisiloxane** product.[19]

- The final product can be obtained in yields as high as 93%.[\[19\]](#)

## Workflow: Synthesis of TMDS via Reduction

[Click to download full resolution via product page](#)

Caption: Synthesis of TMDS via reduction of its dichloro-analogue.

## Key Applications and Reactions

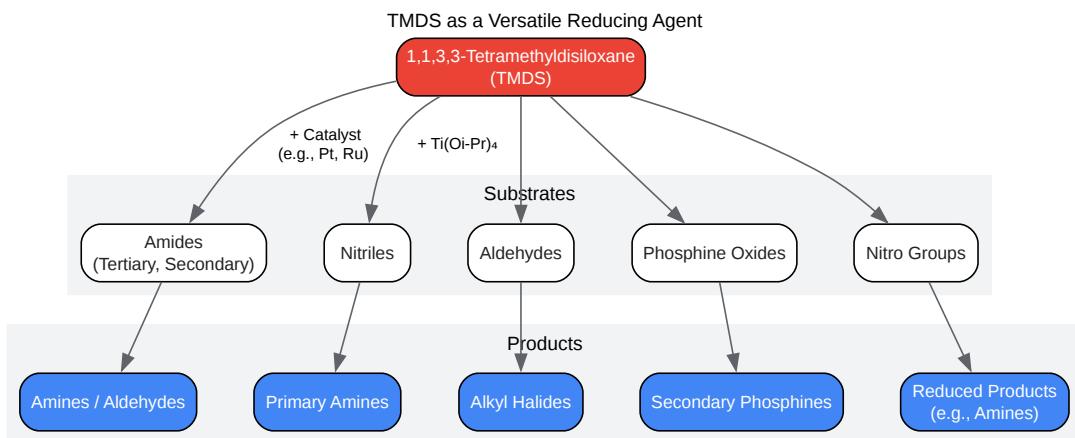
TMDS is a versatile reagent with broad applications in organic synthesis and polymer chemistry, primarily as a reducing agent and a key component in hydrosilylation.

### As a Reducing Agent

TMDS is valued as a mild and selective reducing agent, often activated by transition metal catalysts.<sup>[7][8][9]</sup> It provides a safe and efficient method for the reduction of various functional groups.<sup>[8][9]</sup>

Key Reductions:

- **Amides to Amines or Aldehydes:** In the presence of catalysts like platinum or ruthenium complexes, TMDS can effectively reduce tertiary and secondary amides to their corresponding amines.<sup>[8][9][20]</sup>
- **Nitriles to Amines:** A TMDS/titanium(IV) isopropoxide system can convert aromatic and aliphatic nitriles into primary amines in nearly quantitative yields.<sup>[1]</sup>
- **Aldehydes/Epoxides to Alkyl Halides:** TMDS can be used for the direct synthesis of alkyl halides from aldehydes and epoxides.<sup>[1][6]</sup>
- **Reductive Cleavage of C-O Bonds:** It is employed in the reductive cleavage of otherwise inert carbon-oxygen bonds.<sup>[1][21]</sup>
- **Other Reductions:** Notable applications also include the reduction of phosphine oxides, nitro groups, and the hydrogenolysis of aryl-chlorine bonds.<sup>[8][9][21]</sup>



[Click to download full resolution via product page](#)

Caption: Reduction pathways enabled by **1,1,3,3-Tetramethyldisiloxane**.

## In Hydrosilylation Reactions

The Si-H bonds in TMDS readily add across unsaturated carbon-carbon bonds in the presence of a catalyst, a process known as hydrosilylation.[21][22] This reaction is fundamental for synthesizing a wide array of functionalized organosilicon compounds and for crosslinking silicone polymers.[21][23]

## Experimental Protocol: General Hydrosilylation of an Alkene

This protocol outlines a typical procedure for the transition metal-catalyzed addition of TMDS to an alkene.

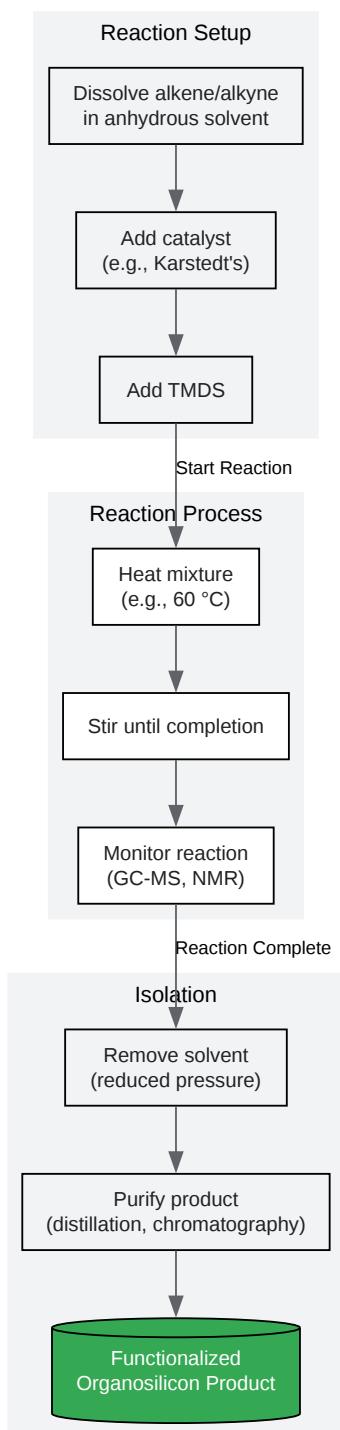
## Materials:

- **1,1,3,3-Tetramethyldisiloxane** (TMDS)
- Alkene or alkyne substrate
- Hydrosilylation catalyst (e.g., Karstedt's catalyst (platinum-based),  $[\text{RhCl}(\text{cod})]_2$ )[[21](#)][[22](#)]
- Anhydrous solvent (e.g., Toluene)[[21](#)]

## Procedure:

- To a solution of the alkene substrate in an anhydrous solvent, add the hydrosilylation catalyst (catalytic amount, e.g.,  $10^{-4}$  mol per Rh).[[21](#)]
- Add **1,1,3,3-Tetramethyldisiloxane** to the mixture. The stoichiometry will depend on whether mono- or bis-functionalization is desired.
- Heat the reaction mixture to the required temperature (e.g., 60 °C) and stir for the necessary duration until the reaction is complete, as monitored by techniques like GC-MS or NMR.[[21](#)]
- Upon completion, the solvent is typically removed under reduced pressure, and the product is purified using methods such as distillation or column chromatography.

## Experimental Workflow: Hydrosilylation

[Click to download full resolution via product page](#)

Caption: A typical experimental workflow for a hydrosilylation reaction using TMDS.

## Intermediate in Silicone and Pharmaceutical Synthesis

TMDS is a vital building block for specialty silicones. It can be used as a "stopper" to introduce terminal Si-H groups into organopolysiloxane structures.[\[24\]](#) It is also used to produce materials like silicone rubber, silicone gel, and methyl hydrogen silicone oil.[\[25\]](#) In the pharmaceutical industry, it serves as a raw material for synthesizing compounds such as non-ionic contrast agents.[\[26\]](#)[\[27\]](#)

## Safety and Handling

**1,1,3,3-Tetramethyldisiloxane** is a hazardous substance that requires careful handling. It is highly flammable and may cause irritation to the eyes, skin, and respiratory system.[\[10\]](#)[\[12\]](#)

Hazard Information	Details	Source(s)
Signal Word	Danger	<a href="#">[15]</a> <a href="#">[28]</a> <a href="#">[29]</a>
GHS Hazard Statements	H225: Highly flammable liquid and vapour. H361d: Suspected of damaging the unborn child. Also cited as causing skin and serious eye irritation.	<a href="#">[12]</a> <a href="#">[15]</a> <a href="#">[28]</a>
GHS Precautionary Statements	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. P233: Keep container tightly closed. P243: Take action to prevent static discharges. P280: Wear protective gloves/protective clothing/eye protection/face protection. P403+P235: Store in a well-ventilated place. Keep cool.	<a href="#">[28]</a> <a href="#">[29]</a> <a href="#">[30]</a>

Storage and Handling Recommendations:

- Storage: Store in original, tightly sealed containers in an approved, cool, dry, and well-ventilated flame-proof area.[10][28][30] Keep away from heat, ignition sources, and direct sunlight.[28]
- Handling: Use in a well-ventilated area.[10] Wear appropriate personal protective equipment (PPE), including gloves and safety goggles.[10][30] Ground and bond containers and receiving equipment to prevent static discharge.[28][30] Use non-sparking tools.[28][30]
- Incompatibilities: Avoid contact with oxidizing agents, acids, bases, water, and metals.[10][12]
- Spills: In case of a spill, remove all ignition sources, ventilate the area, and use a liquid-absorbent material for cleanup.[10][29]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. thieme-connect.com [thieme-connect.com]
- 2. 3277-26-7 CAS Manufactory [m.chemicalbook.com]
- 3. scbt.com [scbt.com]
- 4. chemimpex.com [chemimpex.com]
- 5. 1,1,3,3-Tetramethyldisiloxane 97 3277-26-7 [sigmaaldrich.com]
- 6. 1,1,3,3-四甲基二硅氧烷 97% | Sigma-Aldrich [sigmaaldrich.com]
- 7. nbinfo.com [nbinfo.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. gelest.com [gelest.com]
- 10. datasheets.scbt.com [datasheets.scbt.com]
- 11. 1,1,3,3-Tetramethyldisiloxane | 3277-26-7 [chemicalbook.com]
- 12. spectrumchemical.com [spectrumchemical.com]

- 13. 1,1,3,3-TETRAMETHYLDISILOXANE, 99% | [\[gelest.com\]](#)
- 14. [scientificlabs.co.uk](#) [[scientificlabs.co.uk](#)]
- 15. 1,1,3,3-Tetramethyldisiloxane | C4H12OSi2 | CID 6327482 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]
- 16. 1,1,3,3-Tetramethyldisiloxane(3277-26-7) 1H NMR spectrum [[chemicalbook.com](#)]
- 17. 1,1,3,3-Tetramethyl-1,3-bis[(2Z)-pent-2-en-1-yloxy]disiloxane [[webbook.nist.gov](#)]
- 18. [apps.dtic.mil](#) [[apps.dtic.mil](#)]
- 19. EP0476597A1 - Process for preparing 1,1,3,3-tetramethyl-disiloxane - Google Patents [[patents.google.com](#)]
- 20. TMDSO, Tetramethyldisiloxane [[organic-chemistry.org](#)]
- 21. Synthesis of bifunctional disiloxanes via subsequent hydrosilylation of alkenes and alkynes - Chemical Communications (RSC Publishing) DOI:10.1039/D1CC01253C [[pubs.rsc.org](#)]
- 22. 1,1,3,3-Tetramethyldisiloxane: A Versatile Compound for Efficient Chemical Transformations and Synthesis\_Chemicalbook [[chemicalbook.com](#)]
- 23. [revroum.lew.ro](#) [[revroum.lew.ro](#)]
- 24. US3898256A - Method for the preparation of 1,1,3,3,-tetramethyldisiloxane - Google Patents [[patents.google.com](#)]
- 25. CAS 3277-26-7 1,1,3,3-Tetramethyldisiloxane Wholesale | Silfluo [[silfluosilicone.com](#)]
- 26. [cphi-online.com](#) [[cphi-online.com](#)]
- 27. 1,1,3,3-Tetramethyldisiloxane CAS No. 3277-26-7 [[lanyachem.com](#)]
- 28. [chemos.de](#) [[chemos.de](#)]
- 29. [chemicalbook.com](#) [[chemicalbook.com](#)]
- 30. [cfmats.com](#) [[cfmats.com](#)]
- To cite this document: BenchChem. [1,1,3,3-Tetramethyldisiloxane CAS number 3277-26-7]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b107390#1-1-3-3-tetramethyldisiloxane-cas-number-3277-26-7>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)